

2-Amino-6-bromopyridine solubility in common solvents

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Compound Focus: 2-Amino-6-bromopyridine

CAS No.: 19798-81-3

Cat. No.: S665591

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Solubility Data and Physical Properties

This table summarizes the available quantitative and qualitative solubility data for **2-Amino-6-bromopyridine**, along with its key identifying physical properties [1] [2] [3]:

Property	Value / Description
Molecular Formula	$C_5H_5BrN_2$ [1] [2] [3]
Molecular Weight	173.01 g/mol [1] [2] [3]
CAS Registry Number	19798-81-3 [1] [2] [3]
Melting Point	88-91 °C [1] [3] [4]
Appearance	Off-white to slightly yellow or light brown powder [3] [4]
Solubility in DMSO	60 mg/mL (346.8 mM) [2]
Solubility in Water	Slightly soluble [3]
Solubility in Methanol	Very slightly soluble [3]

Property	Value / Description
Solubility in Chloroform	Slightly soluble [3]

Experimental Protocols and Formulation Guidance

For laboratory use, here are detailed methodologies for preparing stock solutions and in vivo formulations, as cited from supplier documentation [1].

Preparing Stock Solutions in DMSO

It is recommended to first prepare a concentrated stock solution in DMSO, which can then be diluted further as needed for specific assays.

- **Example 1: 10 mM Stock Solution**
 - **Mass:** Weigh 1.0 mg of **2-Amino-6-bromopyridine**.
 - **Volume:** Add 0.578 mL of anhydrous DMSO.
 - **Concentration:** This yields a clear 10 mM stock solution.
 - **Storage:** Aliquot and store at -20°C or -80°C to avoid repeated freeze-thaw cycles [1].
- **Example 2: 50 mM Stock Solution**
 - **Mass:** Weigh 5.0 mg of **2-Amino-6-bromopyridine**.
 - **Volume:** Add 0.578 mL of anhydrous DMSO.
 - **Concentration:** This yields a 50 mM stock solution. Note that higher concentrations may require sonication to achieve full dissolution [1] [2].

Preparing In Vivo Formulations

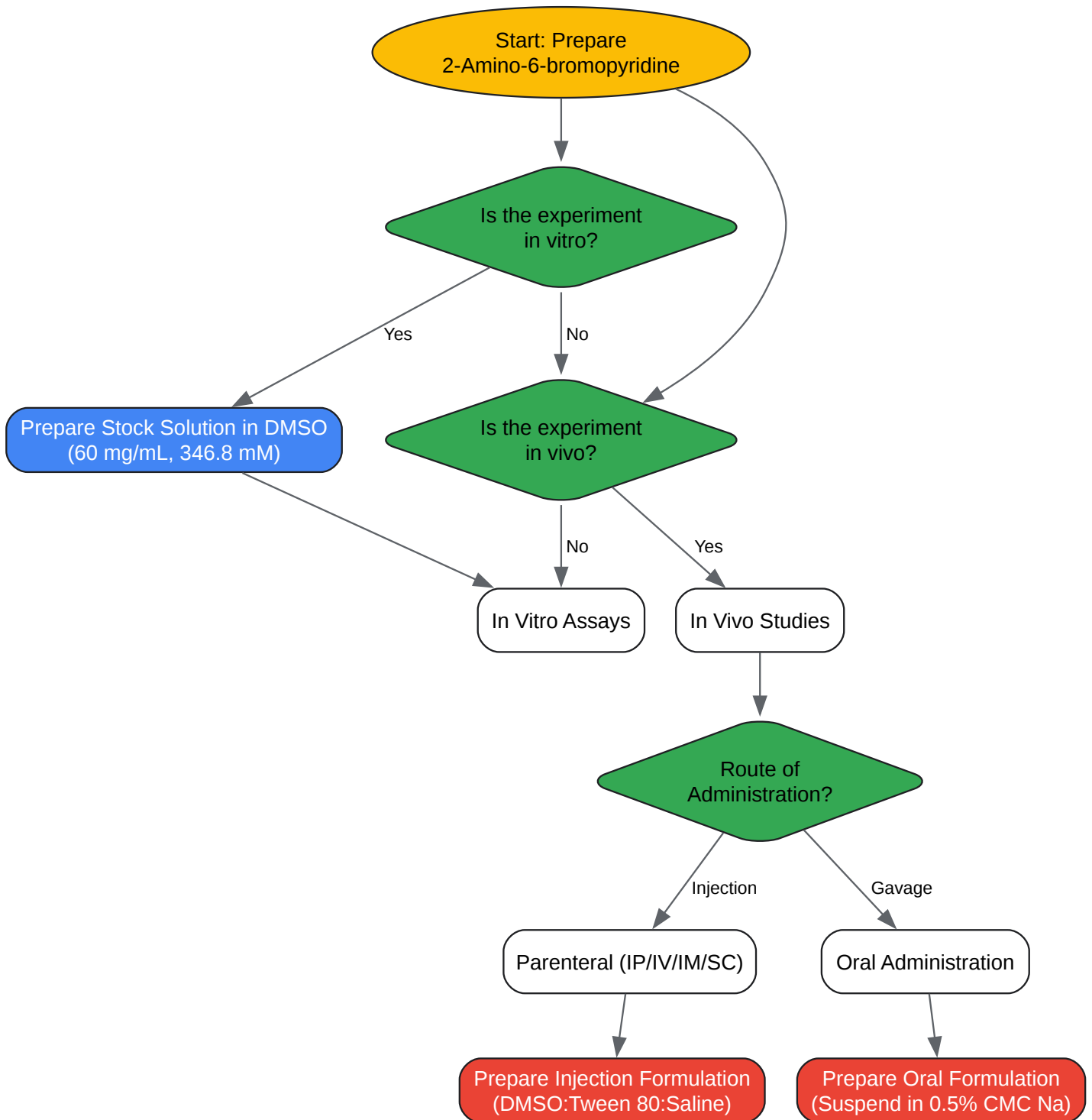
When aqueous solubility is insufficient for in vivo studies, the compound can be formulated using co-solvents. Below are two common protocols. **Always use freshly prepared formulations for optimal results** [1].

- **Injection Formulation 1 (for IP/IV/IM/SC administration)**

- **Formula:** DMSO : Tween 80 : Saline = 10 : 5 : 85
- **Preparation:**
 - Take 100 μ L of DMSO stock solution.
 - Add 50 μ L of Tween 80 and mix well.
 - Add 850 μ L of saline (0.9% sodium chloride in ddH₂O) and mix until clear [1].
- **Oral Formulation 1 (for gavage administration)**
 - **Formula:** Suspend in 0.5% Carboxymethylcellulose Sodium (CMC Na)
 - **Preparation:**
 - Dissolve 0.5 g of CMC Na in 100 mL of purified water to make a clear 0.5% CMC Na solution.
 - Add 250 mg of **2-Amino-6-bromopyridine** to 100 mL of the 0.5% CMC Na solution.
 - Mix thoroughly to create a uniform suspension with a concentration of 2.5 mg/mL [1].

Solubility Workflow Diagram

The following diagram outlines the decision-making process for selecting the appropriate formulation method based on your experimental goals.



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This workflow helps select the correct solvent preparation method for your experiments.

Key Technical Notes

- **Sonication Aid:** For dissolving the compound in DMSO, especially at higher concentrations, brief sonication is recommended to help achieve a clear solution [2].
- **Light Sensitivity:** This chemical requires protection from light during storage and transportation to maintain stability [1].
- **Storage Conditions:** For long-term stability, store the powder at -20°C. Prepared DMSO stock solutions should be stored at -80°C for up to 6 months or -20°C for 1 month [1].

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References

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